

Personal protective equipment for handling N,N-Diphenyl-4-methoxybenzamide

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Compound of Interest

Compound Name: *N,N-Diphenyl-4-methoxybenzamide*

Cat. No.: B099281

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Essential Safety and Handling Guide for N,N-Diphenyl-4-methoxybenzamide

This guide provides immediate, essential safety protocols and logistical information for the handling and disposal of **N,N-Diphenyl-4-methoxybenzamide** (CAS No. 16034-40-5). The following procedures are designed for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

Chemical Properties and Identification

Summarized below are the key quantitative data for **N,N-Diphenyl-4-methoxybenzamide**.

Property	Value	Source
Molecular Formula	C ₂₀ H ₁₇ NO ₂	
Molecular Weight	303.35 g/mol	
Appearance	White to Almost white powder/crystal	[1]
Purity	>97.0%	[1]
CAS Number	16034-40-5	

Personal Protective Equipment (PPE)

While some safety data sheets classify **N,N-Diphenyl-4-methoxybenzamide** as not a hazardous substance, it is crucial to adhere to standard laboratory safety practices.[2] The following personal protective equipment is recommended to minimize exposure and ensure safety.

Body Part	Recommended Protection	Specifications
Eyes/Face	Safety glasses with side-shields or goggles	Must conform to EN166 (EU) or NIOSH (US) approved standards.[3]
Skin	Chemical-resistant gloves (e.g., Nitrile rubber)	Inspect gloves for integrity before each use.
Lab coat	Should be worn to prevent skin contact.	
Respiratory	Not generally required for small quantities in well-ventilated areas.	If dust is generated, a NIOSH-approved particulate respirator is recommended.

Operational and Disposal Plan

A systematic approach to handling, from receipt to disposal, is critical for laboratory safety.

Step-by-Step Handling Protocol

- Engineering Controls: Always handle **N,N-Diphenyl-4-methoxybenzamide** in a well-ventilated area. For procedures that may generate dust, use a chemical fume hood. Ensure that eyewash stations and safety showers are readily accessible.[3]
- Receiving and Storage: Upon receipt, inspect the container for any damage. Store in a dry, cool, and well-ventilated place with the container tightly closed.[4][5]
- Weighing and Handling:
 - Wear all recommended PPE.

- To avoid creating dust, handle the solid material carefully.[\[2\]](#)
- Wash hands thoroughly after handling.[\[3\]](#)
- Spill Cleanup:
 - In case of a spill, avoid breathing dust.[\[6\]](#)
 - Wear appropriate PPE, including respiratory protection if necessary.
 - Carefully sweep or scoop up the spilled solid material and place it into a suitable, closed, and labeled container for disposal.[\[3\]](#)
 - Clean the spill area thoroughly.

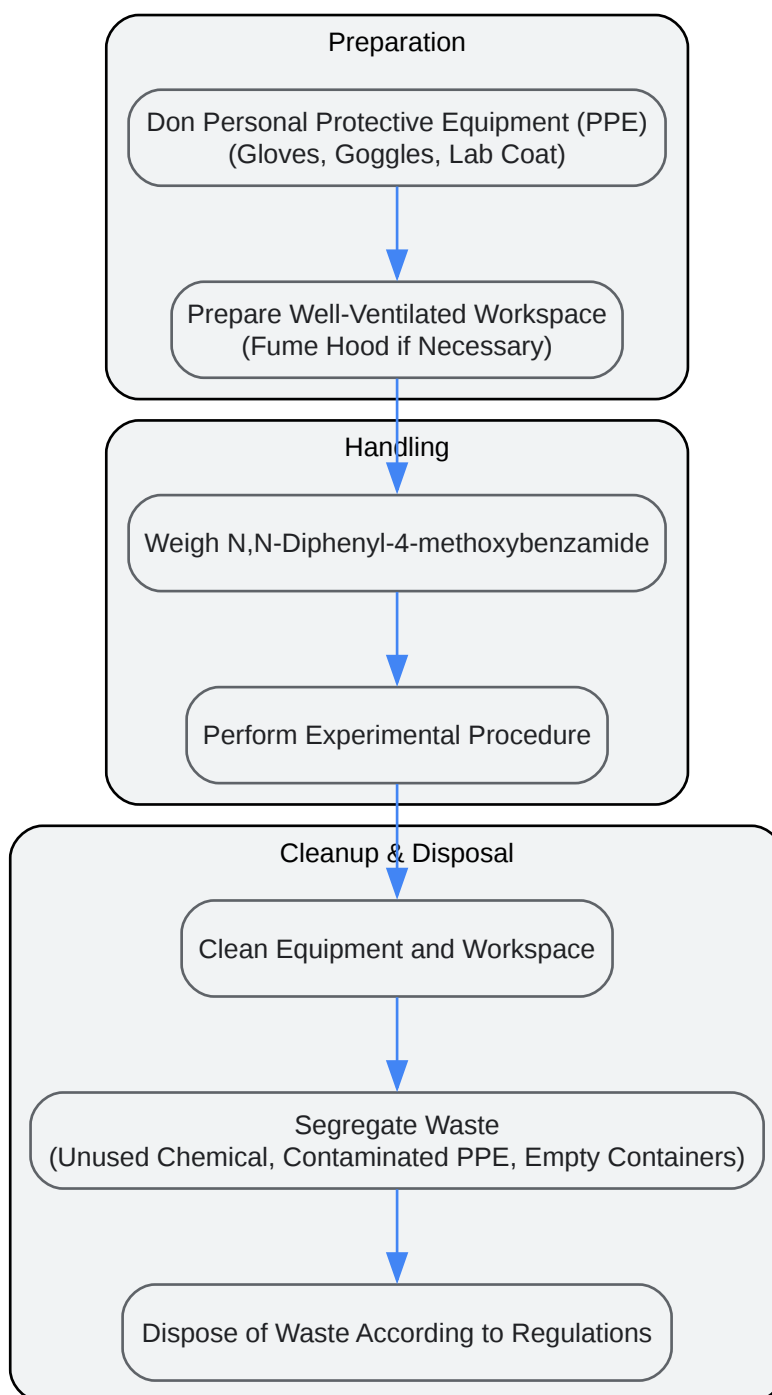
Disposal Plan

All waste materials must be disposed of in accordance with local, state, and federal regulations.[\[2\]](#)

- Unused Product: Dispose of the chemical through a licensed waste disposal company.[\[2\]](#)
- Contaminated Materials: Disposable items such as gloves, wipes, and weighing paper that have come into contact with the chemical should be collected in a designated, sealed, and clearly labeled hazardous waste container.
- Empty Containers: Before disposing of the container, ensure it is completely empty.[\[2\]](#) Rinse the container with an appropriate solvent, collecting the rinsate for disposal as chemical waste.

Experimental Workflow Visualization

The following diagram illustrates the standard workflow for safely handling **N,N-Diphenyl-4-methoxybenzamide** in a laboratory setting.



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Caption: Workflow for Handling **N,N-Diphenyl-4-methoxybenzamide**.

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